

Technical Support Center: Overcoming Poor Aqueous Solubility of 12-Dehydrogingerdione

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Compound of Interest

Compound Name: 12-Dehydrogingerdione

Cat. No.: B15609992

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to address challenges related to the poor aqueous solubility of **12-Dehydrogingerdione** (12-DHGD).

Frequently Asked Questions (FAQs)

Q1: What is **12-Dehydrogingerdione** and why is its solubility a concern?

A1: **12-Dehydrogingerdione** (12-DHGD) is a bioactive compound naturally found in ginger (*Zingiber officinale*) with demonstrated anti-inflammatory and neuroprotective properties.^{[1][2]} Its significant therapeutic potential is often hindered by its poor aqueous solubility and high lipophilicity, which can lead to low bioavailability and inconsistent results in preclinical studies.^[1]

Q2: What are the key physicochemical properties of **12-Dehydrogingerdione** that influence its solubility?

A2: The physicochemical properties of 12-DHGD present challenges for its dissolution in aqueous media. Its high lipophilicity, indicated by a high predicted LogP value, is a primary contributor to its low water solubility.^[1]

Quantitative Data: Physicochemical Properties of **12-Dehydrogingerdione**

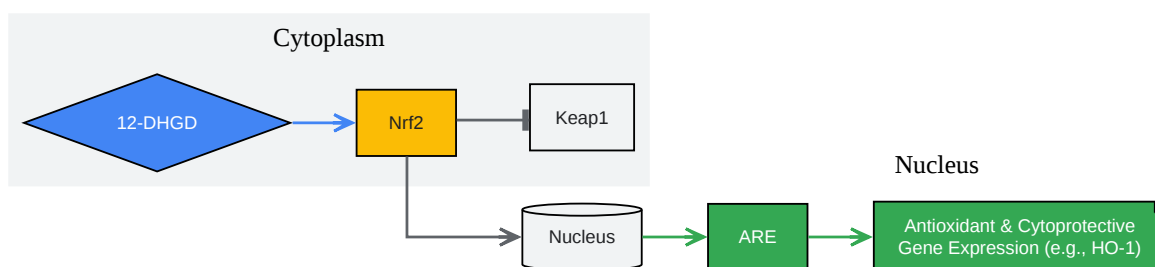
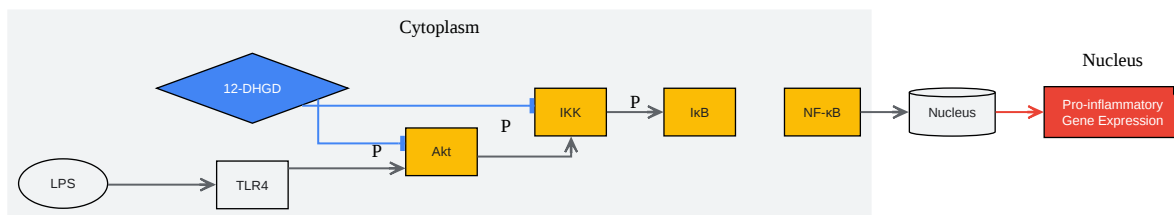
Property	Predicted Value	Implication for Bioavailability
Molecular Weight	374.5 g/mol	Moderate molecular size, not a major barrier to passive diffusion.
XLogP3	7.4	High lipophilicity, suggesting poor aqueous solubility.[1]
pKa	8.35	Weakly acidic; ionization will be dependent on the pH of the gastrointestinal tract.[1]

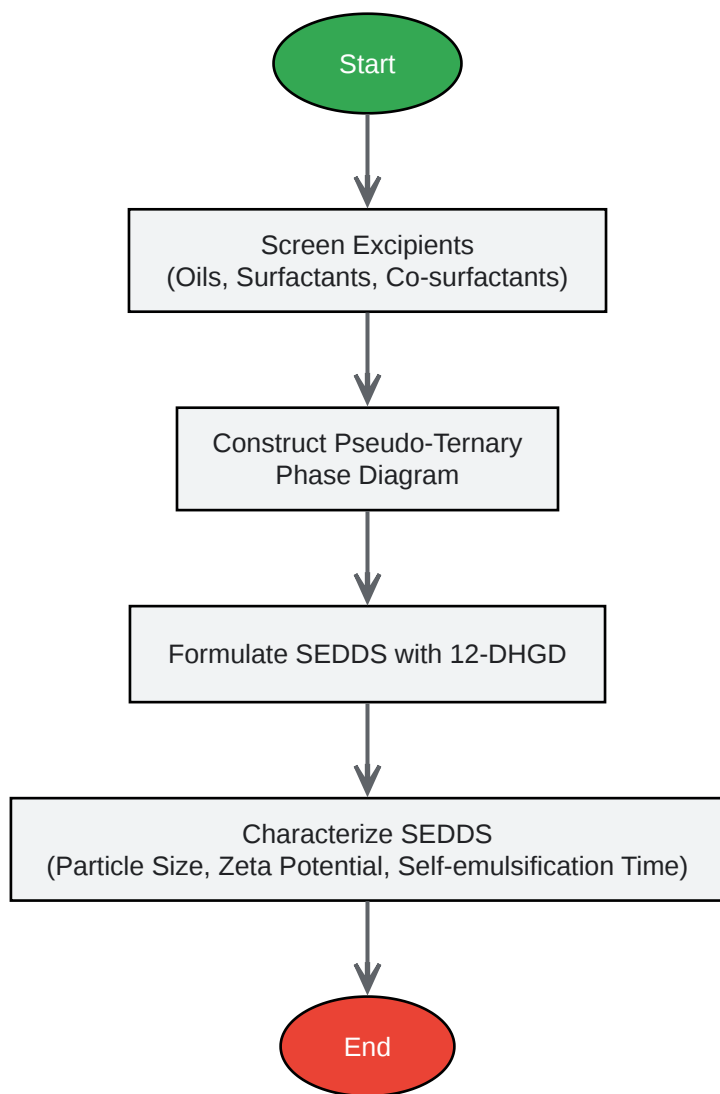
Source: PubChem CID 154791045[1]

Q3: What are the primary mechanisms of action for **12-Dehydrogingerdione**?

A3: 12-DHGD exerts its anti-inflammatory and neuroprotective effects by modulating key signaling pathways. It is known to inhibit the Akt/IKK/NF-κB pathway, a central regulator of inflammation, and activate the Nrf2/HO-1 pathway, which is a critical cellular defense mechanism against oxidative stress.[1][3][4]

Signaling Pathway Diagrams





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